

Part 1: Chemical Identity & Physicochemical Properties[2]

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Compound of Interest

Compound Name: 2,3-Dichloro-6-nitrotoluene

CAS No.: 186393-28-2

Cat. No.: B3040323

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DCNTs are characterized by a toluene core substituted with two chlorine atoms and one nitro group. The specific arrangement of these substituents significantly influences their metabolic fate and synthesis utility.

Table 1: Key Dichloronitrotoluene Isomers

Isomer Name	CAS Number	Structure Description	Key Application	GHS Classification
2,4-Dichloro-3-nitrotoluene	13790-14-2	Nitro group between two chlorines (sterically crowded).	Organic synthesis intermediate. [2]	Acute Tox. 4 (Oral, Dermal, Inh); Aquatic Chronic 2. [1]
2,6-Dichloro-3-nitrotoluene	29682-46-0	Nitro group meta to methyl; chlorines ortho to methyl.	Dyestuff & Agrochemical intermediate.	Acute Tox. 4; Skin/Eye Irrit. 2; STOT SE 3. [3]
2,5-Dichloro-4-nitrotoluene	3032-32-4	Nitro group para to methyl.	Ziprasidone (Antipsychotic) synthesis precursor. [2]	Skin Sens. 1 (Predicted); Aquatic Acute 1.

Part 2: Toxicokinetics & Metabolic Activation

Understanding the metabolism of DCNTs is critical for predicting toxicity. The presence of electron-withdrawing chlorine atoms deactivates the aromatic ring, potentially slowing oxidative metabolism while facilitating nitroreduction—the primary pathway for genotoxicity.

Absorption & Distribution[\[5\]](#)[\[6\]](#)

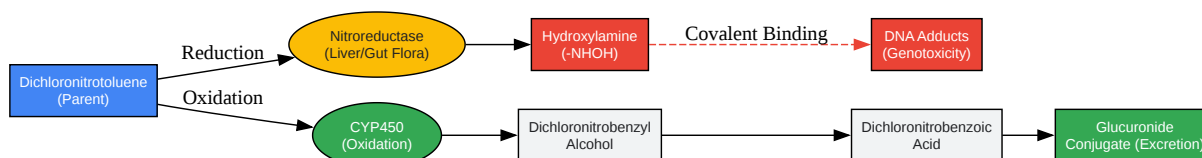
- **Lipophilicity:** DCNTs are highly lipophilic (LogP ~3.4), facilitating rapid absorption via the gastrointestinal tract and skin.
- **Distribution:** Rapid distribution to lipid-rich tissues (adipose, brain) and the liver.

Metabolic Pathways[\[1\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)

- **Pathway A: Nitroreduction (Toxication):** Hepatic nitroreductases (and intestinal microflora) reduce the nitro group (-NO₂) to a hydroxylamine (-NHOH). This electrophilic intermediate can covalently bind to DNA, causing adducts.

- Pathway B: Methyl Oxidation (Detoxification): Cytochrome P450 enzymes oxidize the methyl group to a benzyl alcohol, then to a benzoic acid derivative, which is conjugated (glucuronidation) and excreted.

DOT Diagram 1: Metabolic Activation vs. Detoxification



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Caption: Metabolic bifurcation of DCNTs. The reductive pathway (top) leads to bioactivation and potential genotoxicity, while the oxidative pathway (bottom) facilitates detoxification and excretion.

Part 3: Mechanisms of Toxicity

Hematotoxicity (Methemoglobinemia)

Like most nitroaromatics, DCNTs can induce methemoglobinemia. The hydroxylamine metabolite oxidizes ferrous hemoglobin (Fe^{2+}) to ferric methemoglobin (Fe^{3+}), which cannot transport oxygen.

- Clinical Sign: Cyanosis (blue skin/lips) at high exposures.
- Mechanism: Redox cycling of the phenylhydroxylamine intermediate.

Hepatotoxicity

The liver is the primary site of metabolism and thus the primary target organ.

- Mechanism: Oxidative stress generated during the redox cycling of the nitro group depletes cellular glutathione (GSH), leading to hepatocellular necrosis.

- Isomer Differences: Isomers with "crowded" nitro groups (e.g., 2,4-dichloro-3-nitrotoluene) may have altered reduction potentials, potentially modifying hepatotoxic potency compared to unhindered isomers.^[1]

Genotoxicity (Predicted)

While specific Ames test data is limited for every DCNT isomer, they are considered structural alerts for genotoxicity.

- Read-Across: Dinitrotoluenes (DNTs) and Chloronitrobenzenes are known mutagens (Ames Positive in *S. typhimurium* TA98/TA100 with S9 activation).
- Prediction: DCNTs are likely weak mutagens. The chlorine substituents may sterically hinder the nitroreductase enzyme, potentially reducing mutagenicity compared to DNTs.

Part 4: Experimental Protocols for Safety Assessment

To validate the toxicity of a specific DCNT isomer during drug development, the following protocols are recommended.

Protocol A: In Vitro Hepatotoxicity Assay (Primary Hepatocytes)

Objective: Assess cytotoxicity and metabolic stability.

- Cell Source: Freshly isolated rat or human hepatocytes (plated in collagen-coated 96-well plates).
- Dosing: Expose cells to DCNT isomer (0, 1, 10, 50, 100 μ M) for 24 hours.
- Controls:
 - Negative: 0.1% DMSO vehicle.
 - Positive: Chlorpromazine (known hepatotoxin).

- Endpoints:
 - ATP Content: Cell viability (luminescence assay).
 - LDH Release: Membrane integrity (colorimetric assay).
 - GSH Depletion: Oxidative stress marker.
- Data Analysis: Calculate IC50 for ATP depletion. A significant drop in GSH prior to ATP loss indicates an oxidative mechanism.

Protocol B: Modified Ames Test (Nitroarenes)

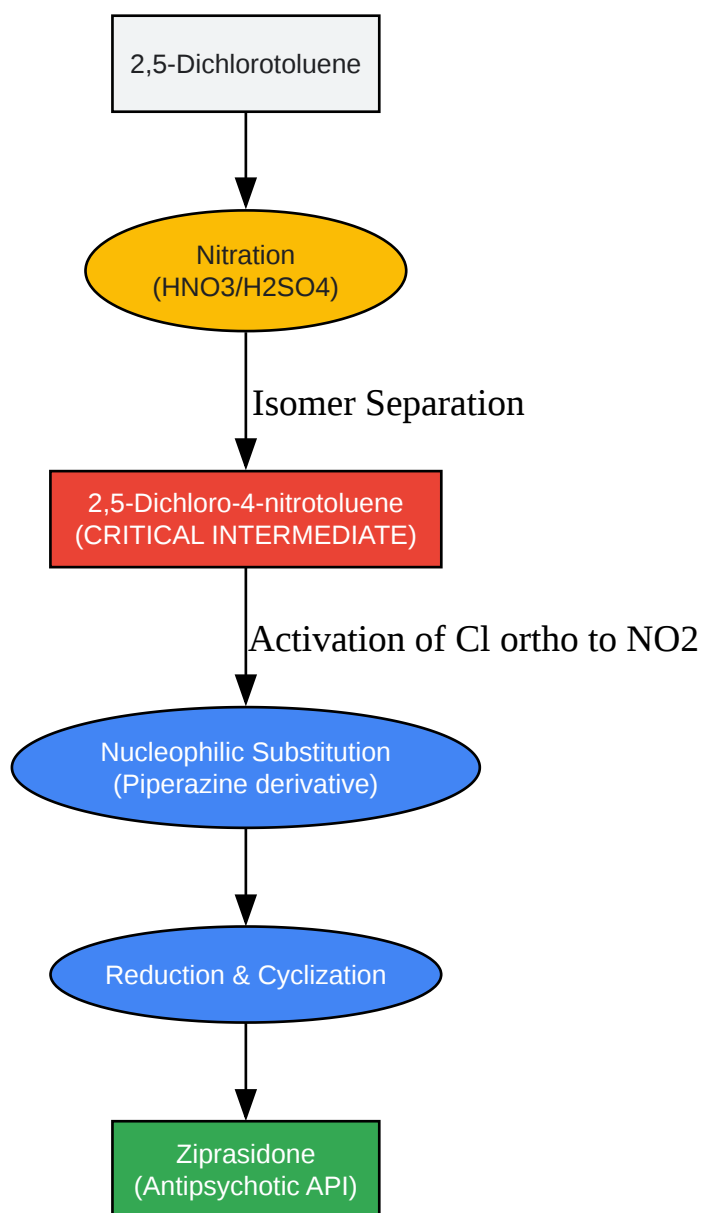
Objective: Evaluate mutagenic potential with specific sensitivity to nitro-reduction.

- Strains: *S. typhimurium* TA98, TA100 (standard), and TA98NR (nitroreductase-deficient).
- Rationale: If the compound is mutagenic in TA98 but negative in TA98NR, the mutagenicity is dependent on bacterial nitroreductase activation.
- Method: Pre-incubation method (20 min at 37°C) is preferred over plate incorporation to allow metabolic activation.
- S9 Fraction: Hamster liver S9 is often more efficient than Rat liver S9 for activating nitroaromatics.

Part 5: Industrial Application & Risk Management

DCNTs are critical intermediates. The synthesis of Ziprasidone exemplifies the utility and risk management required for 2,5-dichloro-4-nitrotoluene.

DOT Diagram 2: Ziprasidone Synthesis Workflow



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Caption: Synthesis of Ziprasidone. The nitro group in 2,5-dichloro-4-nitrotoluene activates the ortho-chlorine for substitution, demonstrating its chemical utility despite toxicity risks.[1]

Handling & Safety Guidelines:

- Engineering Controls: Closed systems are mandatory. Local exhaust ventilation (LEV) required for any open handling (e.g., sampling).

- PPE: Nitrile/Laminate gloves (permeation time > 480 min). Full-face respirator with organic vapor cartridges (A2P3) if vapors are present.
- Spill Response: Do not wash into drains (Aquatic Chronic 2). Adsorb with inert material and incinerate.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 83736, 2,4-Dichloro-3-nitrotoluene. Retrieved from [\[Link\]](#)
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- ResearchGate. Synthesis of Ziprasidone from 2,5-dichloro-4-nitrotoluene. Retrieved from [\[Link\]](#)

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Sources

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- [2. researchgate.net \[researchgate.net\]](#)
- [3. fishersci.nl \[fishersci.nl\]](#)
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